protocol for using Ac-ATS010-KE in live cell apoptosis assays

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Compound of Interest

Compound Name:	*Ac-ATS010-KE*
Cat. No.:	*B1192072*

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Application Note: Targeted Dissection of Apoptosis in Live Cells using **Ac-ATS010-KE**

Part 1: Introduction & Mechanistic Insight

1.1 The Challenge: Precision in Apoptosis Research In the study of Programmed Cell Death (PCD), distinguishing the specific contributions of executioner caspases (Caspase-3 vs. Caspase-7) remains a significant hurdle. Traditional inhibitors like Z-VAD-FMK are pan-caspase blockers, and Ac-DEVD-CHO often suffers from poor cell permeability or slow binding kinetics.

1.2 The Solution: **Ac-ATS010-KE Ac-ATS010-KE** is a novel, highly selective, cell-permeable, irreversible inhibitor of human Caspase-3.[1][2][3][4] Unlike its predecessors, it utilizes a thiophene carboxylate leaving group rather than the traditional fluoromethyl ketone (FMK) or aldehyde (CHO) warheads. This structural innovation confers two critical advantages for live-cell assays:

- Rapid Kinetics: It binds Caspase-3 with a rate constant significantly higher than first-generation inhibitors, ensuring immediate "lock-down" of enzymatic activity.

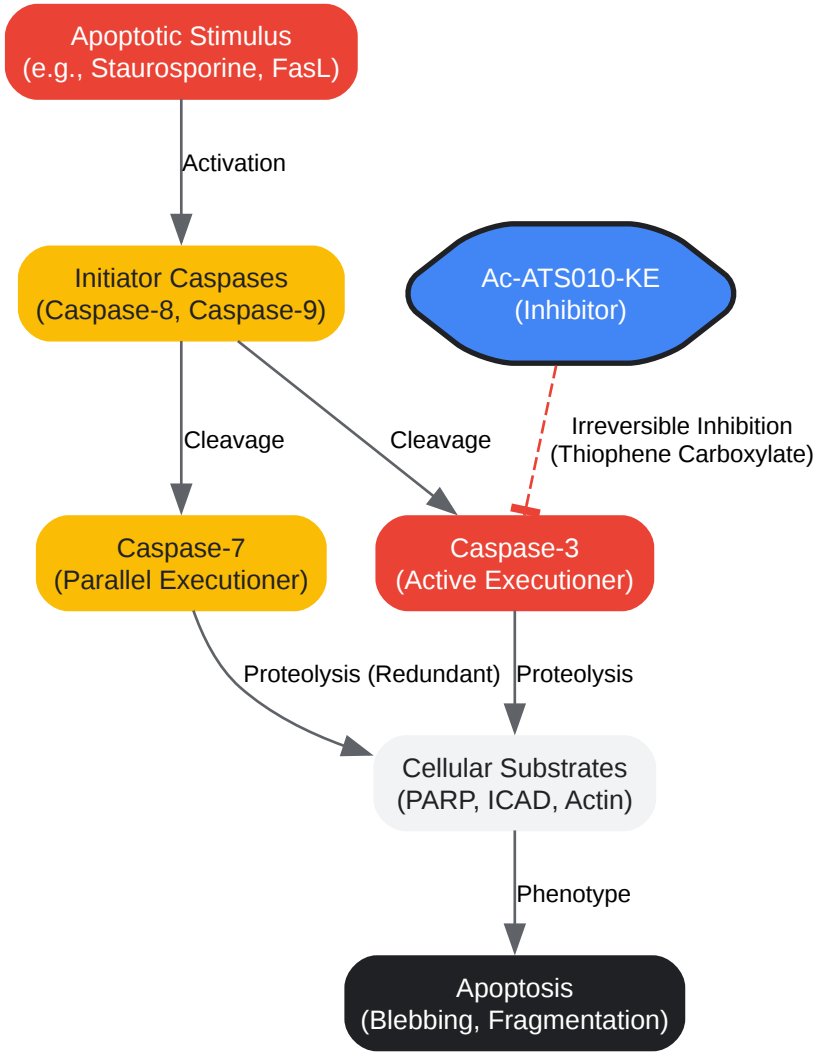
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- Intrinsic Permeability: It enters cells efficiently without requiring side-chain methylation (e.g., AM esters), avoiding the toxicity and hydrolysis artifacts associated with ester-masked inhibitors.

1.3 Application Scope This protocol details the use of **Ac-ATS010-KE** as a functional knockout tool in live cells. By pre-treating cells with **Ac-ATS010-KE** prior to apoptosis induction, researchers can definitively attribute specific phenotypic changes (e.g., membrane blebbing, DNA fragmentation) to Caspase-3 activity.

Part 2: Experimental Logic & Signaling Pathway

To understand the intervention point of **Ac-ATS010-KE**, we must visualize the apoptotic cascade. The inhibitor acts downstream of mitochondrial outer membrane permeabilization (MOMP) but upstream of the final morphological destruction of the cell.



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Caption: **Ac-ATS010-KE** selectively blocks Caspase-3, allowing differentiation from Caspase-7 mediated events.

Part 3: Detailed Protocol

Reagent Preparation

Component	Specification	Storage	Notes
Ac-ATS010-KE	Lyophilized Powder	-20°C (Desiccated)	Avoid freeze-thaw cycles.
DMSO	Anhydrous, Cell Culture Grade	RT	Solvent for stock solution.
Apoptosis Inducer	Staurosporine (STS) or Etoposide	-20°C	Positive control for induction.
Detection Reagent	Annexin V-FITC / PI	4°C	For readout of rescue effect.

Stock Solution Setup:

- Centrifuge the vial of **Ac-ATS010-KE** prior to opening to ensure the pellet is at the bottom.
- Dissolve in anhydrous DMSO to a concentration of 10 mM.
- Aliquot into small volumes (e.g., 10-20 µL) and store at -20°C.
- Self-Validation Check: The solution should be clear. If cloudy, sonicate briefly.

Live Cell Inhibition Assay Workflow

Objective: Determine if a specific apoptotic phenotype is driven by Caspase-3.

Step 1: Cell Seeding

- Seed cells (e.g., HeLa, Jurkat, or primary cells) into 96-well plates (black wall/clear bottom for imaging).

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- Density: 10,000 - 20,000 cells/well.
- Incubate overnight at 37°C, 5% CO2 to allow attachment.

Step 2: Pre-Treatment (The "Blockade")

- Why Pre-treat? **Ac-ATS010-KE** is rapid, but intracellular equilibrium ensures maximal active site occupancy before the caspase cascade ignites.
- Prepare a working solution of **Ac-ATS010-KE** in pre-warmed culture media.
- Recommended Concentration: 10 µM - 50 µM. (Start with a titration: 0, 10, 25, 50, 100 µM).
- Replace media on cells with media containing **Ac-ATS010-KE**.
- Incubation: 30–60 minutes at 37°C.
- Control: Include a "Vehicle Only" (DMSO) control well.

Step 3: Apoptosis Induction[5]

- Add the apoptosis inducer (e.g., Staurosporine 1 µM) directly to the wells containing the inhibitor. Do not wash out the inhibitor.
- Logic: Caspase activation is dynamic; maintaining the inhibitor concentration prevents breakthrough activity.

Step 4: Incubation & Readout

- Incubate for the desired timecourse (typically 4–24 hours depending on the inducer).
- Readout A (Microscopy): Add NucView® 488 (Caspase-3 substrate) or Annexin V-FITC.
  - Expected Result: **Ac-ATS010-KE** treated cells should show reduced NucView fluorescence or delayed Annexin V staining compared to the "Inducer Only" control.
- Readout B (Viability): Add CellTiter-Glo® or similar ATP-based reagent.
  - Expected Result: Higher ATP levels (survival) in **Ac-ATS010-KE** treated wells.

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Part 4: Data Visualization & Analysis

The following workflow diagram illustrates the critical timing of reagent addition to ensure assay validity.



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Caption: Timeline for **Ac-ATS010-KE** inhibition assay. Pre-incubation is critical for efficacy.

Data Interpretation Table:

Condition	Ac-ATS010-KE	Inducer (STS)	Expected Phenotype	Interpretation
Negative Control	-	-	Healthy, adherent	Baseline viability.
Positive Control	-	+	Apoptotic (Blebbing, Annexin V+)	Successful induction.
Vehicle Control	- (DMSO)	+	Apoptotic	DMSO does not interfere.
Experimental	+ (50 µM)	+	Rescued / Delayed Death	Caspase-3 Dependent.
Failure Mode	+ (50 µM)	+	Apoptotic	Caspase-3 Independent (e.g., Necrosis) or Caspase-7 compensation.

Part 5: Troubleshooting & Optimization

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- Lack of Protection:
  - Cause: The apoptosis pathway might be Caspase-3 independent (e.g., Necroptosis) or driven by Caspase-7, which **Ac-ATS010-KE** inhibits less efficiently.
  - Solution: Verify Caspase-3 expression in your cell line (e.g., MCF-7 cells lack Caspase-3; this inhibitor will have no effect).
- Solubility Issues:
  - Cause: High concentration stocks in aqueous buffer.
  - Solution: Always keep the stock in 100% DMSO. Dilute into media immediately before use. Ensure final DMSO concentration is <0.5%.
- Timing:
  - Insight: If you add the inhibitor after the inducer, you may miss the initiation window. Always pre-treat.

References

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